

Application Notes and Protocols: Neutron Capture Cross-Section Measurements for Cadmium-114

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Compound of Interest

Compound Name: Cadmium-114

Cat. No.: B084361

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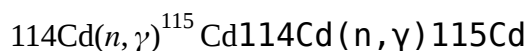
This document provides detailed application notes and protocols for the measurement of the neutron capture cross-section of **Cadmium-114** (

^{114}Cd)

). The data and methodologies presented are crucial for applications in nuclear reactor design, astrophysical nucleosynthesis research, and potentially for the production of medical radioisotopes. While not directly related to drug development signaling pathways, the precise measurement of neutron capture cross-sections is fundamental to the production of specific isotopes used in medical imaging and therapy.

Introduction

The neutron capture reaction on **Cadmium-114**, denoted as



, is of significant interest in nuclear science. The resulting isotope,

^{115}Cd

, has a half-life of 53.46 hours, and its production cross-section is a key parameter for various applications.^[1] Accurate measurements of this cross-section across a range of neutron

energies, from thermal to the resonance region, are essential for validating nuclear data libraries and improving predictive models.

Recent experimental efforts have employed various techniques to measure the

$^{114}\text{Cd}(n, \gamma)^{114}\text{Cd}$

cross-section with high precision. These methods primarily include the time-of-flight (TOF) technique at accelerator-based neutron sources and the activation method in nuclear reactors.

Quantitative Data Summary

The following tables summarize key quantitative data from various experimental measurements of the neutron capture cross-section for

^{114}Cd

.

Table 1: Thermal Neutron Capture Cross-Section and Resonance Integrals

Isotope	Thermal Cross-Section (barns)	Resonance Integral (barns)	Experimental Facility/Method	Reference
^{114}Cd	0.31 ± 0.03	3.6 ± 0.4	OSU TRIGA Reactor / Activation	[2][3]
^{114}Cd	Not specified	Not specified	Gaertner LINAC Center / TOF	

Note: The values from different sources may vary due to different measurement techniques, normalization standards, and data analysis methods.

Table 2: Selected Neutron Resonance Parameters for

 ^{114}Cd

Resonance Energy (eV)	$g\Gamma_n$ (meV)	Γ_γ (meV)	Experimental Facility/Method	Reference
120.5	1.63 ± 0.04	110 (fixed)	Gaerttner LINAC Center / TOF	[4]
183.1	14.8 ± 0.3	110 (fixed)	Gaerttner LINAC Center / TOF	[4]
394.0	2.6 ± 0.1	110 (fixed)	Gaerttner LINAC Center / TOF	[4]
460	Not specified	Not specified	Not specified	[5]
603	Not specified	Not specified	Not specified	[5]
1006	Not specified	Not specified	Not specified	[5]

g is the statistical spin factor, Γ_n is the neutron width, and Γ_γ is the radiation width. The uncertainties in the last digit are given in parentheses.

Experimental Protocols

Two primary methods for measuring the

 $^{114}\text{Cd}(n, \gamma)^{114}\text{Cd}(n, \gamma)$

cross-section are detailed below: the Time-of-Flight (TOF) method and the Activation Method.

Time-of-Flight (TOF) Method

The TOF technique is a powerful method for measuring energy-dependent cross-sections.[6] It involves measuring the time it takes for neutrons of different energies to travel a known distance.

Objective: To measure the neutron capture cross-section of

^{114}Cd

as a function of neutron energy.

Materials and Equipment:

- Pulsed Neutron Source (e.g., from an electron linear accelerator or spallation source)[4][7][8]
- Neutron flight path (typically tens of meters long)[7]
- Collimators to shape the neutron beam
- Highly enriched

^{114}Cd

sample

- Gamma-ray detector array (e.g., High-Purity Germanium (HPGe) detectors, 4π Ge spectrometer)[8][9]
- Data Acquisition System (DAQ) synchronized with the neutron source pulse
- Reference samples with well-known cross-sections for normalization (e.g.,

^{197}Au

)

Protocol:

- Neutron Production: Generate pulses of neutrons using an electron linear accelerator (LINAC) or a spallation source.[4][7] The neutrons are produced with a wide range of energies.
- Neutron Moderation and Collimation: The high-energy neutrons are passed through a moderator to produce a spectrum of energies, including the thermal and resonance regions. The neutron beam is then collimated to a specific size and shape before reaching the sample.

- **Time-of-Flight Measurement:** The time between the neutron pulse generation and the detection of a capture gamma-ray is measured. This time is directly related to the neutron's velocity and, therefore, its kinetic energy. The flight path distance is precisely known.^[7]
- **Sample Irradiation:** The collimated neutron beam irradiates the enriched ^{114}Cd sample placed at a known distance from the neutron source.
- **Gamma-ray Detection:** When a neutron is captured by a ^{114}Cd nucleus, the resulting excited ^{115}Cd nucleus de-excites by emitting prompt gamma-rays. These gamma-rays are detected by a surrounding detector array.^[9]
- **Data Acquisition:** The detector signals are processed by the DAQ system, which records the time-of-flight and the energy of each detected gamma-ray event.
- **Background Measurement:** Measurements are performed with and without the sample in the beamline to determine the background contribution.
- **Data Analysis:**
 - The raw TOF spectra are converted to energy-dependent gamma-ray yield spectra.
 - The background is subtracted from the sample data.
 - The neutron flux is determined using a neutron monitor or by measurements with a reference sample.
 - The capture yield is normalized to the neutron flux to obtain the relative cross-section.

- Resonance analysis of the cross-section data is performed using R-matrix codes like SAMMY to extract resonance parameters.[4]

Activation Method

The activation method is well-suited for measuring cross-sections at specific neutron energies, particularly thermal energies, within a nuclear reactor.

Objective: To measure the thermal neutron capture cross-section of

^{114}Cd

.

Materials and Equipment:

- Nuclear Reactor with a well-characterized thermal neutron flux
- Highly enriched

^{114}Cd

sample foils

- Monitor foils with well-known thermal neutron capture cross-sections (e.g.,

^{197}Au

,

^{59}Co

)

- Cadmium shielding (for determining the contribution of epithermal neutrons)
- High-resolution gamma-ray spectrometer (e.g., HPGe detector)
- Sample counting station with appropriate shielding

Protocol:

- Sample Preparation: Prepare thin foils of enriched

^{114}Cd

and monitor materials. The mass and purity of the samples must be accurately known.

- Irradiation:

- Place the

^{114}Cd

sample and a monitor foil together in a suitable container.

- To separate the thermal and epithermal contributions, prepare an identical set of samples shielded with cadmium. Cadmium strongly absorbs thermal neutrons, allowing only epithermal neutrons to reach the samples inside.^[1]
 - Irradiate both the bare and cadmium-covered samples in a known neutron flux position within the nuclear reactor for a predetermined time.
- Cooling: After irradiation, allow the samples to cool for a specific period to let short-lived interfering radioisotopes decay.

- Gamma-ray Spectroscopy:

- Measure the gamma-ray activity of the irradiated

^{114}Cd

samples and the monitor foils using a calibrated HPGe detector. The characteristic gamma-rays from the decay of

^{115}Cd

are counted.

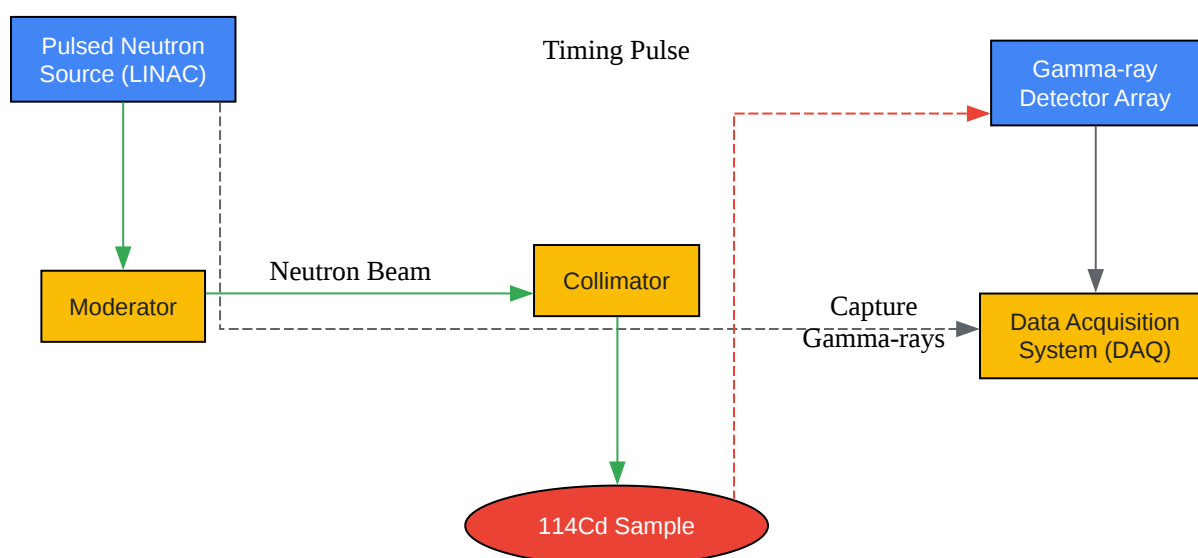
- Acquire spectra for a sufficient time to achieve good counting statistics.

- Data Analysis:

- Determine the net peak area of the characteristic gamma-rays for both the ^{115}Cd and the activation product of the monitor foil.
- Correct the count rates for decay during irradiation, cooling, and counting.
- Calculate the reaction rates for both the bare and cadmium-covered samples.
- The thermal neutron capture cross-section is then determined by comparing the reaction rate of the ^{114}Cd sample to that of the monitor foil, taking into account the known cross-section of the monitor and the neutron flux characteristics.

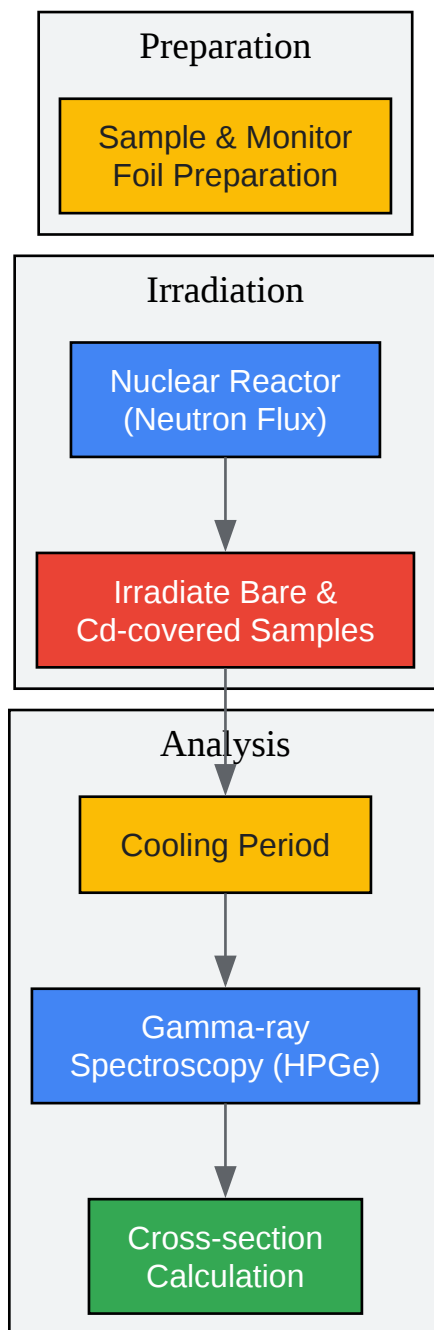
Visualizations

The following diagrams illustrate the experimental workflows for the neutron capture cross-section measurements.



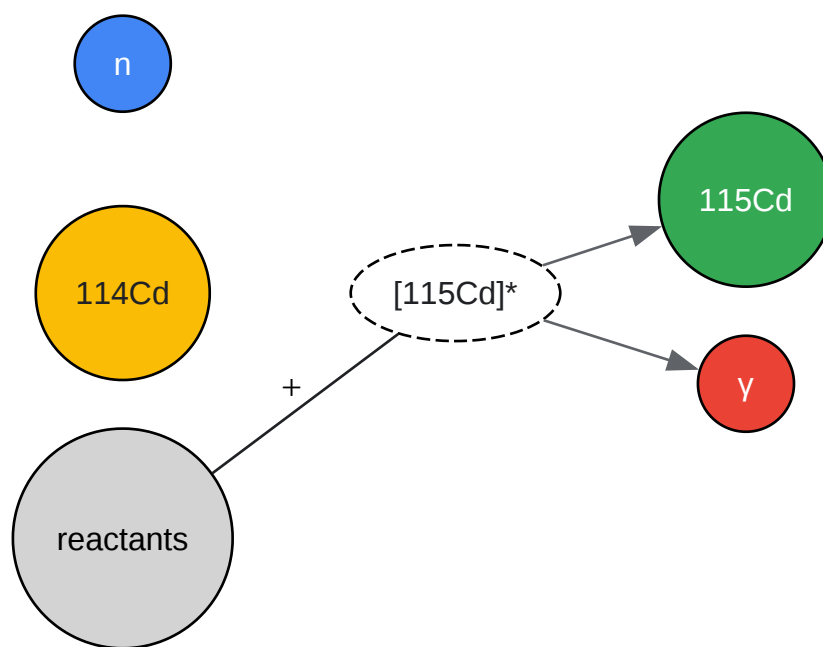
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Caption: Workflow for the Time-of-Flight (TOF) method.



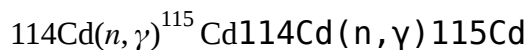
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Caption: Workflow for the Activation Method.



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Caption: The



nuclear reaction process.

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